

Data Presentation: Isotopic Purity of Isosorbide-D8

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Compound of Interest

Compound Name: Isosorbide-D8

Cat. No.: B15597262

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The isotopic purity of a deuterated compound refers to the percentage of molecules containing the desired number of deuterium atoms. For **Isosorbide-D8**, the theoretical maximum is eight deuterium atoms. The following table presents illustrative data for a typical batch of **Isosorbide-D8**, as determined by High-Resolution Mass Spectrometry (HRMS) and Nuclear Magnetic Resonance (NMR) Spectroscopy.

Disclaimer: The following data is illustrative and intended to represent typical values for **Isosorbide-D8**. Actual values may vary between batches and suppliers.

Parameter	Method	Specification	Illustrative Batch Data
Isotopic Enrichment	HRMS / NMR	≥ 98%	99.2%
Chemical Purity	HPLC	≥ 98%	99.5%
Deuterium Incorporation	HRMS	Report	> 99 atom % D
Isotopic Distribution	HRMS	D8	> 99%
D7	< 1%		
D6	< 0.1%		
D0-D5	Not Detected		

Experimental Protocols

Accurate determination of the isotopic purity of **Isosorbide-D8** relies on sophisticated analytical techniques. The two primary methods are High-Resolution Mass Spectrometry (HRMS) and Nuclear Magnetic Resonance (NMR) Spectroscopy.

Isotopic Purity Determination by High-Resolution Mass Spectrometry (HRMS)

HRMS is a powerful technique for determining the isotopic distribution of a compound by precisely measuring the mass-to-charge ratio (m/z) of its ions.

Methodology:

- Instrumentation: A high-resolution mass spectrometer, such as an Orbitrap or Fourier-Transform Ion Cyclotron Resonance (FT-ICR) mass spectrometer, equipped with an electrospray ionization (ESI) source.
- Sample Preparation:
 - Prepare a stock solution of **Isosorbide-D8** in a suitable solvent (e.g., methanol or acetonitrile) at a concentration of 1 mg/mL.
 - Further dilute the stock solution to a final concentration of 1 $\mu\text{g/mL}$ with the same solvent.
- Analysis:
 - Infuse the diluted sample solution directly into the ESI source at a flow rate of 5-10 $\mu\text{L/min}$.
 - Acquire mass spectra in positive or negative ion mode, depending on the ionization efficiency of the analyte. For **Isosorbide-D8**, positive ion mode is typically used, monitoring for the $[\text{M}+\text{H}]^+$ or $[\text{M}+\text{Na}]^+$ adducts.
 - Set the mass spectrometer to a high resolution ($> 60,000$) to resolve the isotopic peaks.
 - Collect data over a relevant m/z range that includes the expected masses of all possible deuterated species (D0 to D8).

- Data Analysis:
 - Identify the monoisotopic peak of the fully deuterated species (D8).
 - Measure the intensities of the peaks corresponding to the lower deuterated species (D0 to D7).
 - Calculate the relative abundance of each isotopic species.
 - The isotopic purity is expressed as the percentage of the D8 species relative to the sum of all isotopic species.

Isotopic Purity Determination by Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy, particularly ^1H (proton) and ^2H (deuterium) NMR, is used to determine the level of deuterium incorporation and to confirm the positions of deuteration.

Methodology:

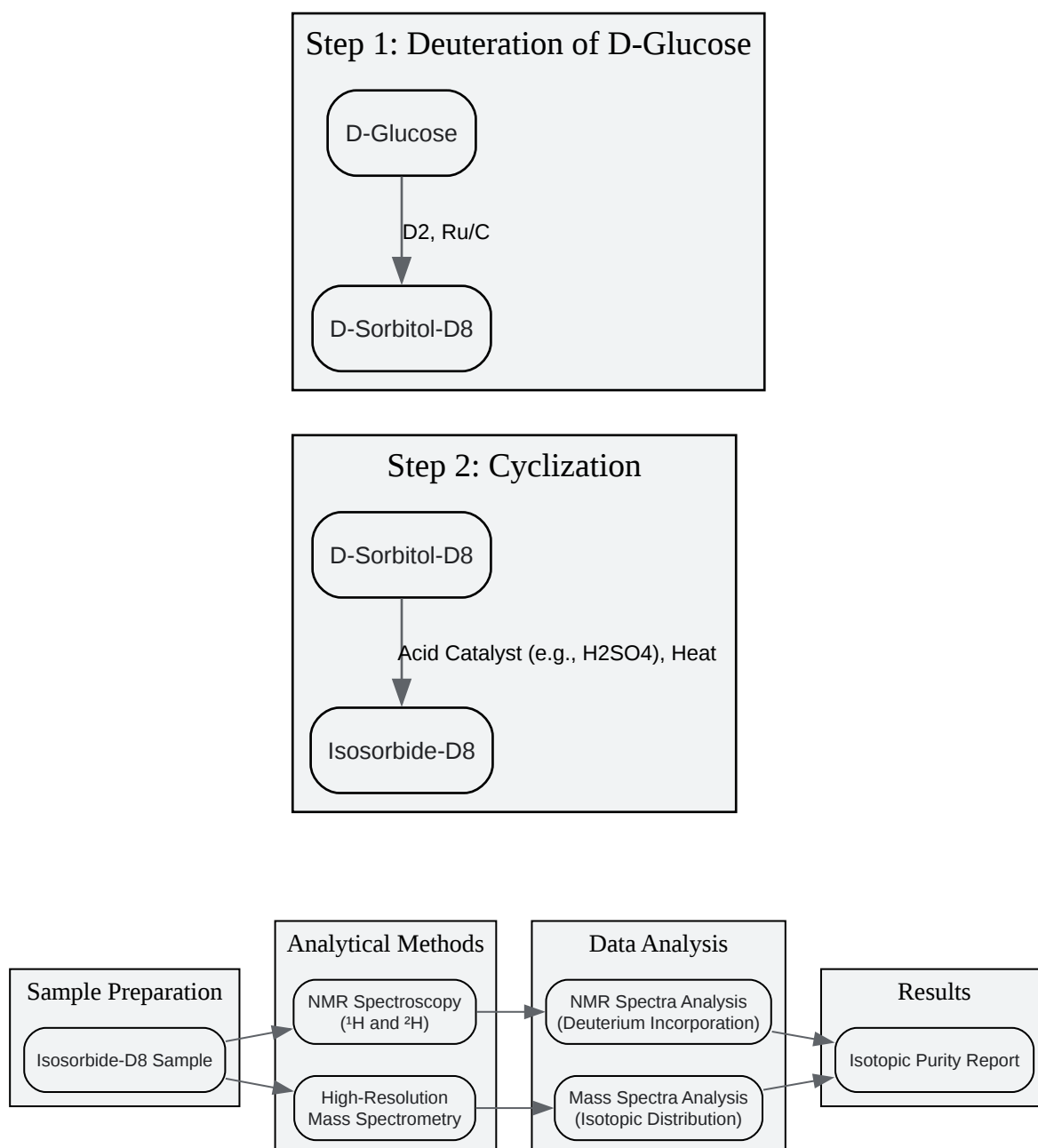
- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher) equipped with a broadband probe.
- Sample Preparation:
 - Accurately weigh approximately 5-10 mg of **Isosorbide-D8** and dissolve it in a known volume of a suitable deuterated solvent (e.g., DMSO- d_6 or CDCl_3) that does not have signals overlapping with the analyte signals.
 - Add a known amount of an internal standard with a certified purity for quantitative analysis.
- ^1H NMR Analysis:
 - Acquire a quantitative ^1H NMR spectrum.
 - Integrate the signals corresponding to the residual protons in **Isosorbide-D8**.
 - Compare the integral of the residual proton signals to the integral of the internal standard.

- Calculate the percentage of non-deuterated sites to determine the overall level of deuterium incorporation.
- ^2H NMR Analysis:
 - Acquire a ^2H NMR spectrum.
 - Observe the signals corresponding to the deuterium atoms at the different positions in the molecule. This confirms the locations of deuteration.

Mandatory Visualizations

Synthesis of Isosorbide-D8

A plausible synthetic route for **Isosorbide-D8** involves the deuteration of D-glucose followed by acid-catalyzed cyclization.



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